

Personal protective equipment for handling Nootkatol

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Compound of Interest

Compound Name: Nootkatol

Cat. No.: B1220673

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Essential Safety and Handling Guide for Nootkatol

This guide provides immediate and essential safety, handling, and disposal information for **Nootkatol**, tailored for researchers, scientists, and drug development professionals. The following procedural guidance is designed to ensure the safe and effective management of **Nootkatol** in a laboratory setting.

Chemical and Physical Properties

Nootkatol is a sesquiterpenoid alcohol with the molecular formula $C_{15}H_{24}O$.^[1] It is a bicyclic sesquiterpene with a molecular weight of 220.35 g/mol.^[1] Understanding the physical and chemical properties of **Nootkatol** is crucial for safe handling and storage.

Property	Value
Molecular Formula	C15H24O
Molecular Weight	220.35 g/mol
Appearance	Solid, Crystalline
Melting Point	32 - 33 °C / 89.6 - 91.4 °F
Boiling Point	316.00 to 317.00 °C @ 760.00 mm Hg (estimated)
Flash Point	> 93 °C / > 199.4 °F
Solubility	Insoluble in water; Soluble in alcohol
Storage Temperature	Refrigerated

Note: Some data is based on the closely related compound (+)-Nootkatone, as specific data for **Nootkatol** is limited.[\[2\]](#)[\[3\]](#)

Personal Protective Equipment (PPE)

A comprehensive PPE plan is the last line of defense against chemical exposure.[\[4\]](#) The following PPE is recommended for handling **Nootkatol**, based on guidelines for similar chemical compounds.[\[2\]](#)[\[5\]](#)

Protection Type	Recommended Equipment
Eye/Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles conforming to OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[2] A face shield is recommended for tasks with a higher risk of splashing.[5]
Skin Protection	Wear appropriate protective gloves and clothing to prevent skin exposure.[2] For prolonged or repeated contact, suitable chemical-resistant gloves are recommended; consult the glove supplier for specific recommendations.[5] An impervious apron is also advised.[5]
Respiratory Protection	Under normal use conditions with adequate ventilation, respiratory protection is not typically required.[2][6] If dust formation is likely or ventilation is insufficient, a NIOSH-approved respirator with a particle filter is recommended.[2][5]

Operational and Disposal Plans

Handling and Storage Protocol

Proper handling and storage are critical to maintaining the stability of **Nootkatol** and ensuring a safe laboratory environment.

Storage:

- Store in a tightly sealed, original container.[5]
- Keep in a dry, cool, and well-ventilated place.[6]
- Store under an inert gas, such as nitrogen.[6]
- Keep refrigerated and away from heat, sparks, and open flames.[6]

- Store away from incompatible materials, such as strong oxidizing agents.[2]

Handling:

- Ensure adequate ventilation in the handling area.[6]
- Avoid contact with skin, eyes, and clothing.[5][6]
- Avoid inhalation and ingestion.[6]
- Prevent the formation of dust during handling.[6]
- Wash hands thoroughly after handling.[5]

Accidental Release and Disposal Protocol

In the event of a spill or for routine disposal, follow these procedures to minimize environmental contamination and ensure safety.

Accidental Release:

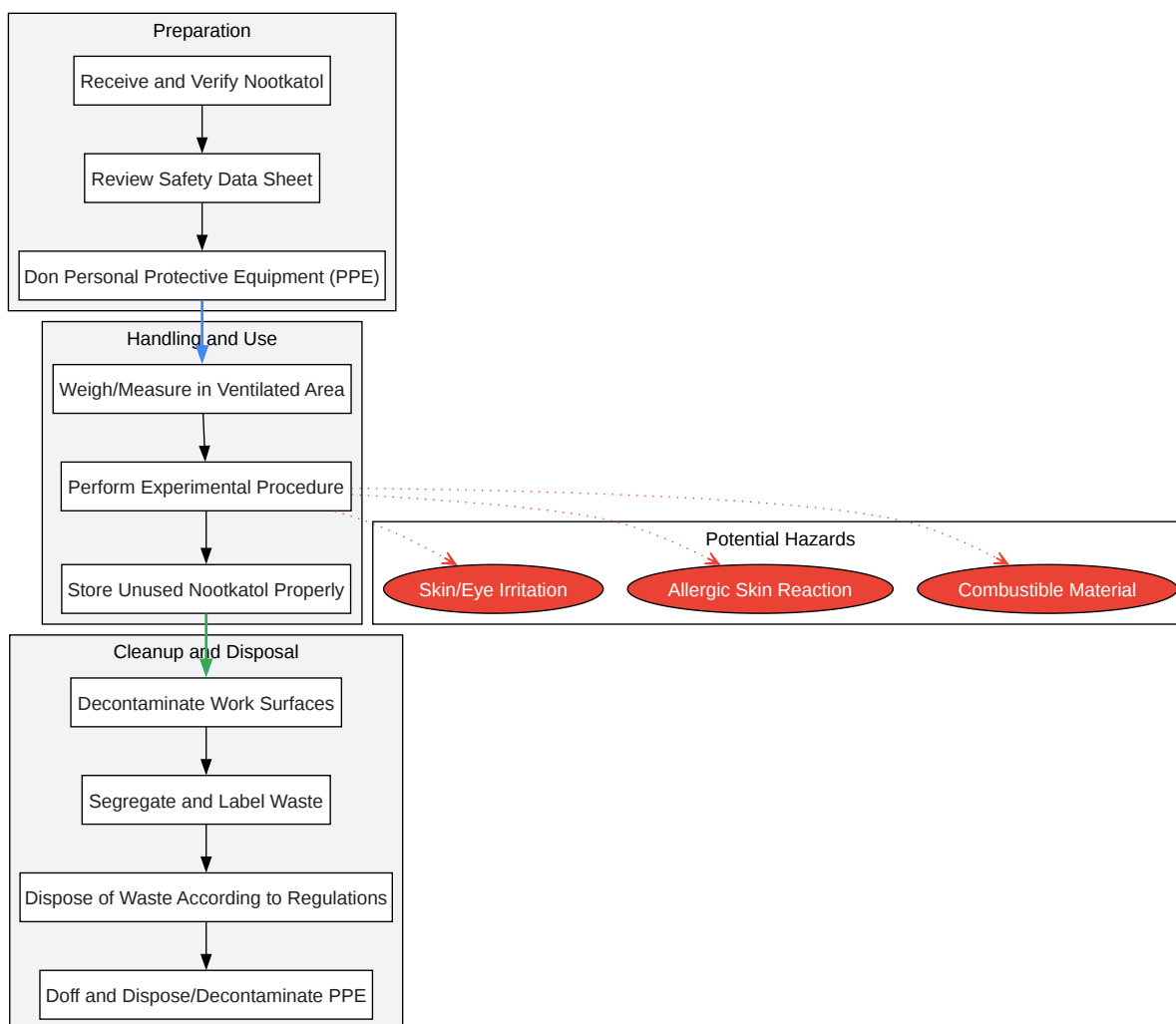
- Ensure adequate ventilation and wear appropriate personal protective equipment.[6]
- Avoid dust formation.[6]
- Sweep up the spilled solid material and shovel it into a suitable, labeled container for disposal.[2][6]
- Prevent the substance from entering the environment.[5]

Disposal:

- Dispose of contents and containers in accordance with all local, regional, national, and international regulations.[5]
- Contaminated work clothing should not be allowed out of the workplace and should be decontaminated or disposed of properly.[5]

Experimental Workflow for Safe Handling

The following diagram outlines the logical workflow for the safe handling of **Nootkatol**, from initial receipt to final disposal.



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Caption: Workflow for Safe Handling of **Nootkatol**.

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